

# Technical Support Center: Alion® (Indaziflam)

## Applications for Emerged Weed Control

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### Compound of Interest

Compound Name: Alion

Cat. No.: B1244531

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering poor control of emerged weeds with **Alion®** (indaziflam) applications during experimental trials.

## Frequently Asked Questions (FAQs)

Q1: What is the primary mode of action for **Alion®** (indaziflam)?

**Alion®** contains the active ingredient indaziflam, which is a cellulose biosynthesis inhibitor (CBI) belonging to the alkylazine chemical family (Group 29 herbicide).[1][2] Its primary mode of action is pre-emergent, preventing weed seeds from germinating and emerging by inhibiting the growth of the developing radicle (early root) in the seed germination zone.[3]

Q2: Does **Alion®** control weeds that have already emerged?

No, **Alion®** is a pre-emergence herbicide and provides little to no control of weeds that have already emerged or are established at the time of application.[4][5][6] For effective control of existing weeds, **Alion®** must be tank-mixed with a labeled foliar-active (post-emergence) herbicide.[4][5][6]

Q3: What are the ideal conditions for **Alion®** application for pre-emergence activity?

For optimal pre-emergence weed control, **Alion®** should be applied to a dry soil surface, free of debris, clumps, or cracks.[3][5] This should be followed by a 48-hour period without irrigation

or rain, and then activated by adequate moisture (rainfall or irrigation) within 21 days, before weed seeds germinate.[5][6]

Q4: What post-emergence herbicides are recommended for tank-mixing with **Alion®**?

To control emerged weeds, **Alion®** can be tank-mixed with various post-emergence herbicides. Commonly used and effective partners include glyphosate and glufosinate.[7][8][9] It is crucial to select a tank-mix partner that is labeled for the specific crop or use site and has a different mode of action to manage herbicide resistance.[1]

Q5: How long can I expect residual weed control from an **Alion®** application?

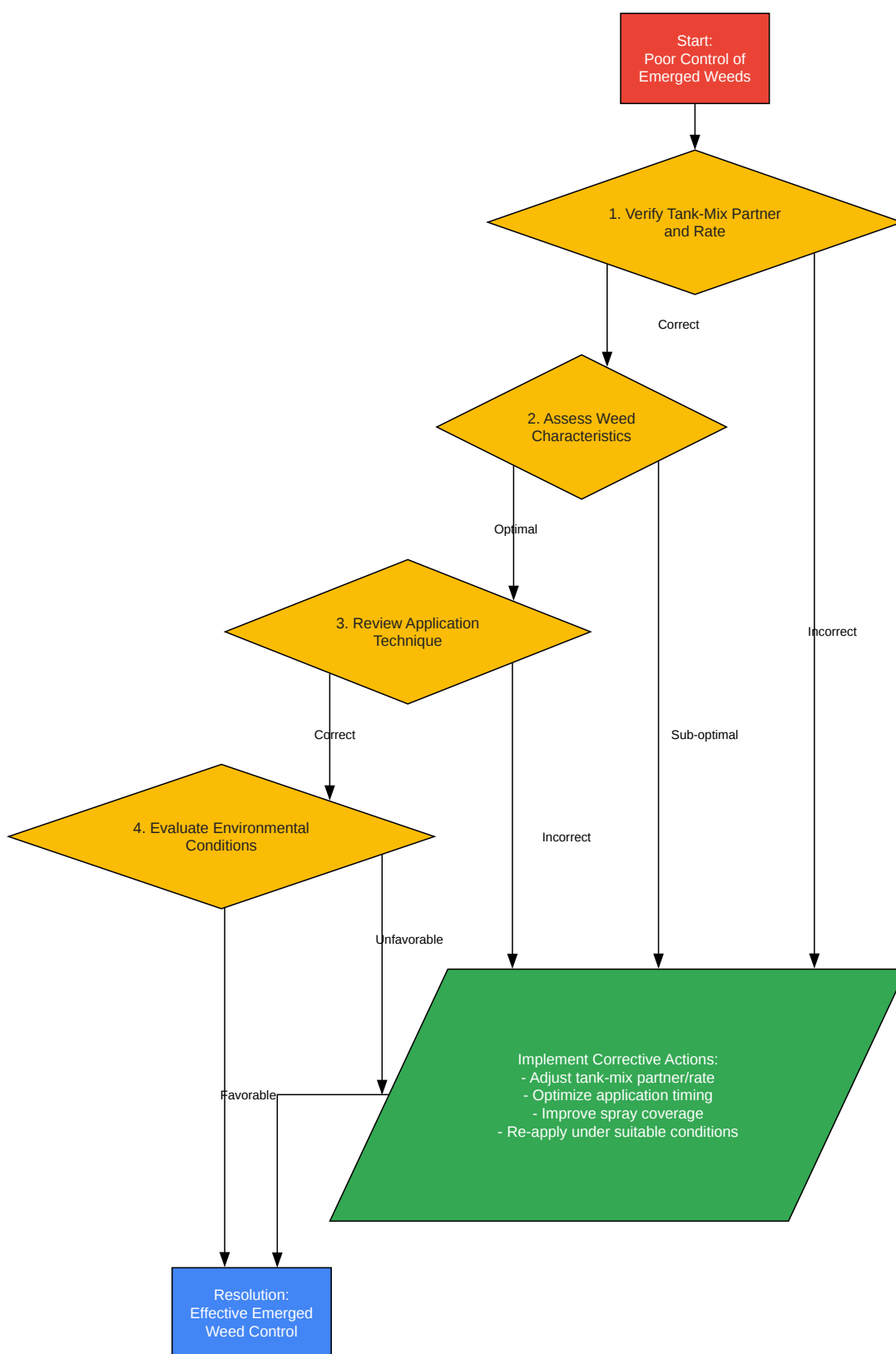
**Alion®** is known for its long-lasting residual activity, providing pre-emergence control of a broad spectrum of grass and broadleaf weeds for up to six months, and in some cases, up to 10 months, depending on the application rate and environmental conditions.[1][3]

## Troubleshooting Guide: Poor Control of Emerged Weeds

Issue: **Alion®** application, even when tank-mixed with a post-emergence herbicide, is resulting in poor control of emerged weeds.

This troubleshooting guide will walk you through potential causes and solutions to improve the efficacy of your applications on established weeds.

## Diagram: Troubleshooting Workflow for Poor Emerged Weed Control



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Caption: Troubleshooting workflow for diagnosing poor control of emerged weeds.

## 1. Verify Tank-Mix Partner and Rate

- Question: Was **Alion**® tank-mixed with a suitable post-emergence herbicide?
  - Rationale: **Alion**® alone has minimal to no activity on emerged weeds.<sup>[4][5][6]</sup> A foliar-active herbicide is essential for burndown of existing vegetation.
  - Action: Confirm that a recommended post-emergence herbicide such as glyphosate or glufosinate was included in the tank-mix at the label-recommended rate for the target weed species and size.
- Question: Was the mixing order correct?
  - Rationale: Improper mixing order can lead to physical or chemical incompatibility of products, reducing their efficacy.
  - Action: Always follow the recommended mixing order. Generally, fill the tank half full with water, agitate, add **Alion**®, and allow it to disperse completely before adding the post-emergence herbicide and other adjuvants.<sup>[5]</sup> A jar test is recommended to ensure compatibility before mixing a full tank.<sup>[10][11]</sup>

## 2. Assess Weed Characteristics

- Question: What was the size and growth stage of the emerged weeds at the time of application?
  - Rationale: Smaller, actively growing weeds are more susceptible to post-emergence herbicides.<sup>[12]</sup> Larger, more mature, or stressed weeds are more difficult to control.
  - Action: For future applications, target emerged weeds when they are small and actively growing. If weeds are large or mature, a higher rate of the post-emergence herbicide (within label limits) or a sequential application may be necessary.
- Question: Are the target weed species known to be tolerant or resistant to the tank-mix partner?

- Rationale: Herbicide resistance is a growing concern. Continuous use of a single mode of action can lead to the selection of resistant weed biotypes.
- Action: Identify the weed species that were poorly controlled. Consult literature or local extension resources to determine if resistance to the applied post-emergence herbicide has been documented for those species. Consider rotating or using a tank-mix with a different mode of action in future applications.

### 3. Review Application Technique

- Question: Was the spray coverage adequate?
  - Rationale: Post-emergence herbicides require thorough coverage of the weed foliage to be effective. Dense weed canopies or debris on the soil surface can intercept the spray, preventing it from reaching the target weeds.[\[6\]](#)[\[13\]](#)
  - Action: Ensure proper nozzle selection, spray volume, and pressure to achieve uniform and thorough coverage of the target weeds. Removing excessive weed or crop debris before application can improve spray-to-weed contact.[\[6\]](#)
- Question: Was the application equipment properly calibrated?
  - Rationale: Incorrect calibration can result in the application of a lower-than-intended herbicide rate, leading to reduced efficacy.[\[12\]](#)
  - Action: Regularly calibrate spray equipment to ensure accurate application rates.

### 4. Evaluate Environmental Conditions

- Question: What were the weather conditions before, during, and after application?
  - Rationale: Environmental factors significantly impact the efficacy of post-emergence herbicides.[\[12\]](#)
    - Rainfall: Rain shortly after application can wash the herbicide off the leaf surfaces before it can be absorbed.

- Temperature and Humidity: Very hot, dry, or cold conditions can cause weeds to become stressed, reducing herbicide uptake and translocation.[\[10\]](#)[\[12\]](#)
- Wind: High winds can lead to spray drift, reducing the amount of herbicide deposited on the target weeds and potentially injuring non-target plants.
- Action: Apply post-emergence herbicides during favorable weather conditions. Avoid applications when rain is imminent or when weeds are under stress from drought, heat, or cold.

## Data on Emerged Weed Control with Indaziflam

The following tables summarize data on the efficacy of indaziflam on select emerged weed species. It is important to note that for consistent and broad-spectrum control of emerged weeds, indaziflam should be tank-mixed with an effective post-emergence herbicide.

Table 1: Efficacy of Indaziflam Applied Post-Emergence on Select Weed Species

Weed Species	Indaziflam Rate (g ai/ha)	% Control (Days After Treatment)	Reference
Hairy Bittercress ( <i>Cardamine hirsuta</i> )	49	73-88% (14-28 DAT)	<a href="#">[3]</a>
98	≥95% (14-28 DAT)	<a href="#">[3]</a>	
196	≥95% (14-28 DAT)	<a href="#">[3]</a>	
Mouse-ear Chickweed ( <i>Cerastium vulgatum</i> )	49	46-76% (14-28 DAT)	<a href="#">[3]</a>
Creeping Woodsorrel ( <i>Oxalis corniculata</i> )	98	97-99% (28 DAT)	<a href="#">[14]</a>
Fringed Willowherb ( <i>Epilobium ciliatum</i> )	98	97-99% (28 DAT)	<a href="#">[14]</a>

Table 2: Efficacy of Indaziflam Tank-Mixes on Emerged Weeds

Tank-Mix Combination	Application Rate (kg a.i./ha)	Weed Control Efficiency	Time After Treatment	Reference
Glufosinate ammonium + Indaziflam	0.4 + 0.04	78.6%	Up to 20 weeks	<a href="#">[9]</a>
Glufosinate ammonium + Indaziflam	0.5 + 0.04	78.3%	Up to 20 weeks	<a href="#">[9]</a>
Glyphosate + Diuron (for comparison)	1.5 + 2.0	78.5%	Up to 20 weeks	<a href="#">[9]</a>

## Experimental Protocols

### Protocol 1: Evaluating the Efficacy of Alion® Tank-Mixes on Emerged Weeds

Objective: To determine the efficacy of **Alion®** (indaziflam) tank-mixed with a post-emergence herbicide for the control of emerged weed species.

Materials:

- **Alion®** herbicide
- Selected post-emergence herbicide (e.g., glyphosate, glufosinate)
- Adjuvants (as recommended by herbicide labels)
- Calibrated research plot sprayer with appropriate nozzles
- Personal Protective Equipment (PPE)
- Plot marking stakes and measuring tape
- Data collection tools (e.g., quadrats, data sheets, electronic device)

**Experimental Design:**

- Design: Randomized Complete Block Design (RCBD) with a minimum of four replications.
- Plot Size: Sufficient to minimize edge effects and allow for representative sampling (e.g., 3m x 6m).
- Treatments:
  - Untreated Control
  - **Alion®** alone
  - Post-emergence herbicide alone
  - **Alion®** + Post-emergence herbicide (at various rates if conducting a dose-response study)

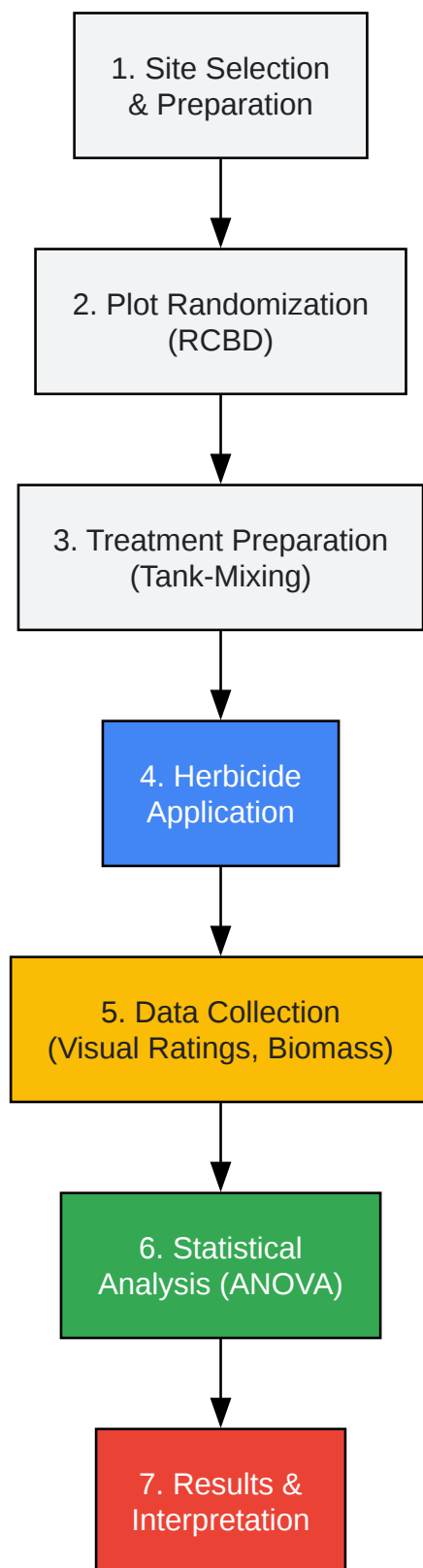
**Procedure:**

- Site Selection and Preparation: Select a site with a uniform and dense population of the target emerged weed species.
- Weed Staging: Identify and record the weed species present and their growth stage (e.g., 2-4 leaf stage) at the time of application.
- Herbicide Application:
  - Calibrate the sprayer to deliver a consistent and accurate volume.
  - Prepare the tank-mixes according to the label instructions, following the proper mixing order. A jar test is recommended prior to full-scale mixing.
  - Apply the treatments uniformly to the designated plots, ensuring thorough coverage of the weed foliage.
- Data Collection:



- Weed Control: Visually assess the percent control of each weed species at predetermined intervals (e.g., 7, 14, 28, and 42 days after treatment - DAT) using a 0-100% scale (0 = no control, 100 = complete kill).
- Weed Density and Biomass: At a specified time point (e.g., 28 or 42 DAT), count the number of surviving weeds per species within a defined quadrat in each plot. Harvest the above-ground weed biomass, dry to a constant weight, and record the dry weight.
- Data Analysis:
  - Subject the data to Analysis of Variance (ANOVA) appropriate for an RCBD.
  - Use a mean separation test (e.g., Tukey's HSD) to determine significant differences between treatment means.

## Diagram: Experimental Workflow for Tank-Mix Efficacy



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Caption: Workflow for conducting **Alion®** tank-mix efficacy trials.

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